

An In-depth Technical Guide to the Fungicide Milneb and its Synonyms

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Compound of Interest

Compound Name: *Milneb*

Cat. No.: *B1214706*

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This technical guide provides a comprehensive overview of the fungicide **Milneb**, including its various synonyms, chemical properties, and fungicidal characteristics. The content is tailored for researchers, scientists, and drug development professionals, offering detailed information on its presumed mechanism of action, relevant experimental protocols, and available data on its biological activity.

Introduction and Synonyms

Milneb is a fungicide belonging to the dithiocarbamate class of chemicals.[1] Its chemical name is 3,3'-Ethylenebis(tetrahydro-4,6-dimethyl-2H-1,3,5-thiadiazine-2-thione).[2] Over the years, it has been known by several synonyms and trade names. Understanding these is crucial for a comprehensive literature search and regulatory tracking.

A point of clarification is necessary regarding the synonym "Banlate." While some chemical databases list "Banlate" as a synonym for **Milneb**, the trade name Banlate is more widely and officially associated with the fungicide benomyl, which belongs to the benzimidazole class and has a different mode of action.[2][3] This guide will focus exclusively on **Milneb**.

Table 1: Synonyms and Identifiers for **Milneb**

Type	Name/Identifier
Common Name	Milneb
Synonyms	Thiadiazin, Du Pont Fungicide 328, Fungicide 328[2]
IUPAC Name	3,3'-(Ethane-1,2-diyl)bis[(4 Ξ ,6 Ξ)-4,6-dimethyl-1,3,5-thiadiazinane-2-thione][4]
CAS Name	3,3'-(1,2-Ethanediy)bis[tetrahydro-4,6-dimethyl-2H-1,3,5-thiadiazine-2-thione][4]
CAS Registry No.	3773-49-7[2]
Molecular Formula	C12H22N4S4[2]

Chemical and Physical Properties

Understanding the physicochemical properties of **Milneb** is essential for formulation development, environmental fate studies, and toxicological assessments.

Table 2: Chemical and Physical Properties of **Milneb**

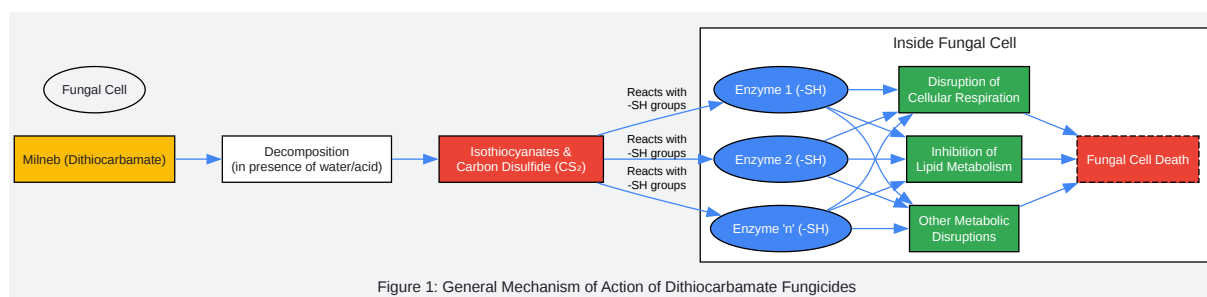
Property	Value
Molecular Weight	350.6 g/mol [2]
Appearance	Off-white to yellowish solid[5]
Odor	Sulfurous[5]
Solubility	Insoluble in water[6]
Stability	Decomposes in the presence of moisture and acids[7]

Mechanism of Action

As a member of the dithiocarbamate class, **Milneb** is classified as a multi-site contact fungicide.[4] This means it acts on multiple metabolic pathways within the fungal cell, making

the development of resistance less likely compared to single-site fungicides.

The primary mechanism of action for dithiocarbamates involves their decomposition into isothiocyanates and carbon disulfide (CS₂), which are the actual toxic agents. These compounds react non-specifically with sulfhydryl (-SH) groups of amino acids, proteins, and enzymes within the fungal cell. This disruption of numerous essential enzymatic functions ultimately leads to cell death.



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Figure 1: General Mechanism of Action of Dithiocarbamate Fungicides

Experimental Protocols

Detailed experimental protocols specifically for **Milneb** are scarce in recent scientific literature. However, standardized methods for evaluating dithiocarbamate fungicides can be applied.

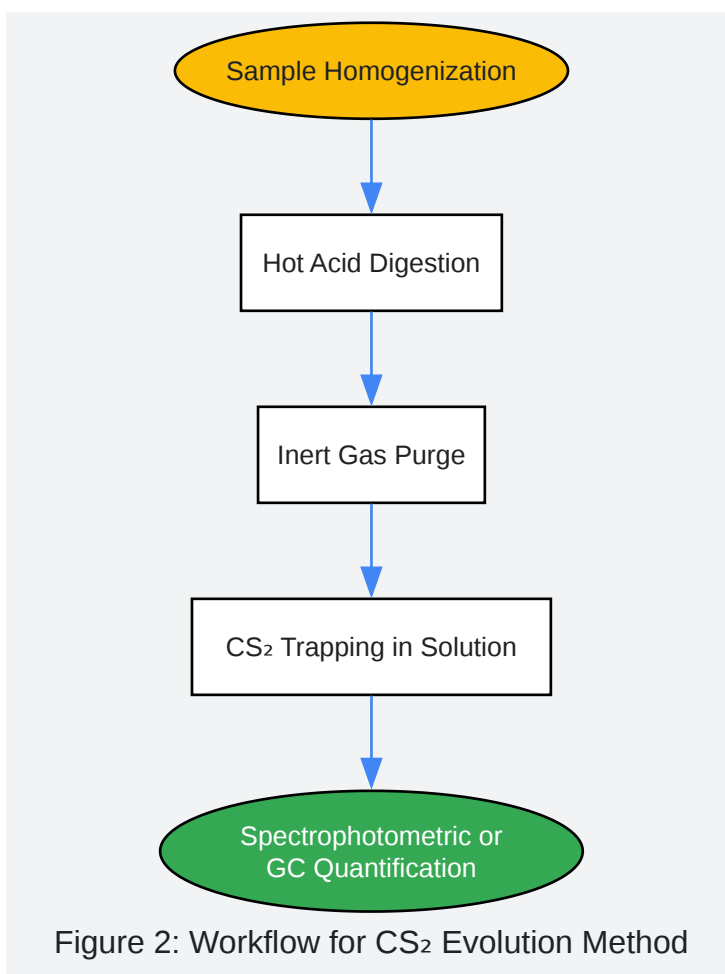
Determination of Dithiocarbamate Residues

A common method for quantifying dithiocarbamate residues is based on their acid hydrolysis to carbon disulfide (CS₂).

Workflow for CS₂ Evolution Method:

- Sample Preparation: A known weight of the sample (e.g., plant tissue, soil) is homogenized.

- Acid Digestion: The homogenized sample is subjected to hot acid digestion (e.g., using hydrochloric acid) to liberate CS₂.
- Trapping of CS₂: The evolved CS₂ is purged with an inert gas and trapped in a solution (e.g., copper(II) acetate/diethanolamine or potassium hydroxide).
- Quantification: The amount of trapped CS₂ is determined spectrophotometrically or by gas chromatography.



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Figure 2: Workflow for CS₂ Evolution Method

In Vitro Fungicidal Activity Assay

The fungicidal activity of **Milneb** can be assessed in vitro using a mycelial growth inhibition assay.

Protocol for Mycelial Growth Inhibition Assay:

- **Media Preparation:** Prepare a suitable fungal growth medium (e.g., Potato Dextrose Agar - PDA) and amend it with a series of concentrations of **Milneb**. A control medium without the fungicide is also prepared.
- **Inoculation:** Place a mycelial plug of the test fungus at the center of each agar plate.
- **Incubation:** Incubate the plates at an optimal temperature for fungal growth.
- **Measurement:** After a defined incubation period, measure the diameter of the fungal colony.
- **Calculation:** Calculate the percentage of mycelial growth inhibition for each concentration relative to the control. The EC₅₀ (Effective Concentration for 50% inhibition) can then be determined using probit analysis.

Fungicidal Activity and Spectrum

Specific quantitative data on the fungicidal efficacy of **Milneb**, such as EC₅₀ values against a range of plant pathogenic fungi, are not readily available in recent, publicly accessible scientific literature. As an older fungicide, much of the initial efficacy data may reside in less accessible corporate or regulatory archives.

However, based on its classification as a dithiocarbamate, **Milneb** would be expected to have a broad spectrum of activity against a variety of fungal pathogens. Other dithiocarbamates, such as maneb and ziram, have demonstrated efficacy against a wide range of diseases on fruits, vegetables, and field crops.^{[1][7]}

Table 3: Illustrative Fungicidal Activity of Related Dithiocarbamate Fungicides (Not **Milneb**)

Fungicide	Fungal Pathogen	Crop	Reported Efficacy
Maneb	Phytophthora infestans (Late Blight)	Potato, Tomato	Effective control[8]
Ziram	Venturia inaequalis (Apple Scab)	Apple	Protective fungicide
Maneb	Puccinia spp. (Rusts)	Cereals	Broad-spectrum activity[7]

Disclaimer: The data in Table 3 are for illustrative purposes to indicate the potential spectrum of activity for a dithiocarbamate fungicide and are not specific to **Milneb**.

Conclusion

Milneb is a dithiocarbamate fungicide with a multi-site mode of action, which theoretically provides a low risk of resistance development. While a comprehensive list of its synonyms is available, there is a notable lack of recent, publicly accessible data on its specific fungicidal efficacy and detailed experimental studies. The general protocols for testing dithiocarbamates are applicable to **Milneb**, but further research would be required to establish its precise spectrum of activity and quantitative efficacy against key plant pathogens. For drug development professionals, the 1,3,5-thiadiazine core structure present in **Milneb** may still be of interest for the synthesis of novel bioactive compounds.

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